

In-depth Technical Guide: Malic Acid 4-Methyl Ester (CAS 66178-02-7)

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Compound of Interest

Compound Name: *Malic acid 4-Me ester*

Cat. No.: *B15591609*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Malic Acid 4-Methyl Ester, identified by the CAS number 66178-02-7. The information is compiled from available chemical databases and scientific literature to support research and development activities.

Chemical Identity and Properties

Malic Acid 4-Methyl Ester, with the synonym (S)-2-Hydroxybutanedioic acid 4-methyl ester, is a mono-ester derivative of L-malic acid.[1] L-malic acid itself is a key intermediate in the tricarboxylic acid (TCA) cycle, a fundamental metabolic pathway for energy production in living organisms.[2] While this specific ester is a naturally occurring compound, found in plants such as *Saccharum sinense*, detailed public information on its biological role and applications is limited.[1][3]

1.1 Physicochemical Data

The fundamental physicochemical properties of Malic Acid 4-Methyl Ester are summarized below. It is important to note that some of the data, such as boiling point and density, are based on computational predictions and should be confirmed experimentally.[4]

Property	Value	Source
CAS Number	66178-02-7	[3]
Molecular Formula	C ₅ H ₈ O ₅	[1]
Molecular Weight	148.1 g/mol	[1]
Appearance	Crystalline Solid	[1][3]
Boiling Point	357.7 ± 27.0 °C (Predicted)	[4]
Density	1.383 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Purity	>98% (as offered by suppliers)	[1]

1.2 Chemical Structure

The structure of Malic Acid 4-Methyl Ester is characterized by a four-carbon butanedioic acid backbone with a hydroxyl group at the C-2 position and a methyl ester at the C-4 carboxyl group. The "(S)" designation indicates the stereochemistry at the chiral center (C-2).

Caption: 2D Chemical Structure of (S)-2-Hydroxybutanedioic acid 4-methyl ester.

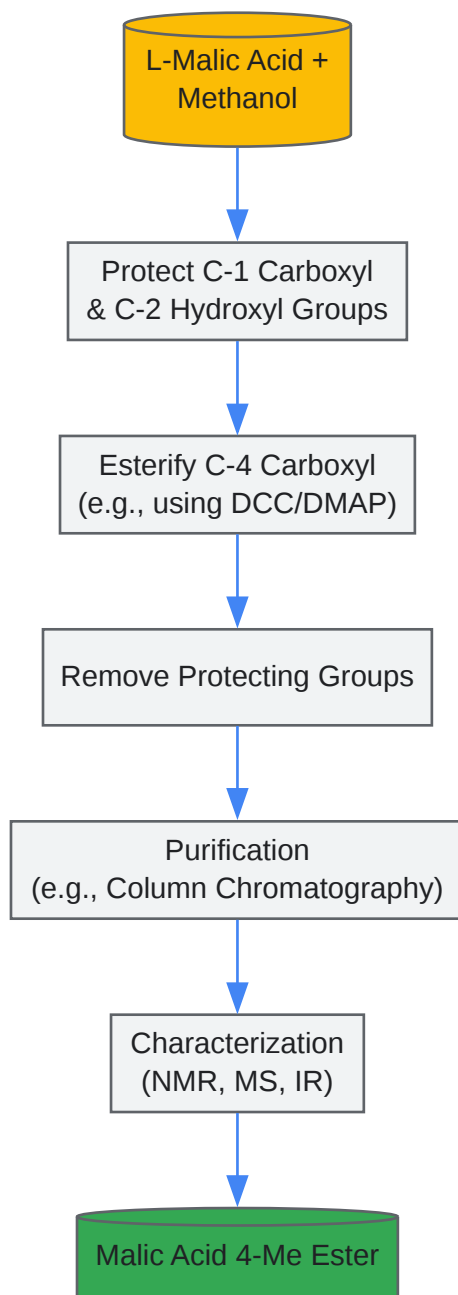
Experimental Data and Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of Malic Acid 4-Methyl Ester are not readily available in the public domain. Spectroscopic data (NMR, IR, MS) specific to this compound have not been published in major databases. Researchers seeking to work with this compound may need to develop analytical methods based on general principles for similar small molecules.[5][6]

2.1 Potential Synthetic Workflow

A plausible synthetic route would involve the selective mono-esterification of L-malic acid. A generalized workflow for such a synthesis and purification process is outlined below. This

represents a logical approach rather than a validated, published protocol.



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Caption: A potential, generalized workflow for the synthesis and purification of **Malic Acid 4-Me ester**.

Biological Context and Potential Applications

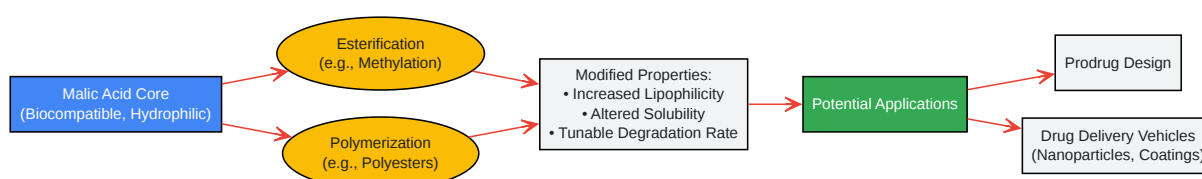
3.1 Role in Metabolism

As a derivative of L-malate, this ester is closely related to a critical component of cellular energy metabolism. L-malate is an intermediate in the TCA cycle and is involved in the malate-aspartate shuttle, which transports reducing equivalents across the mitochondrial membrane. [2] The metabolic fate and specific biological activity of the 4-methyl ester derivative, however, have not been extensively studied. It is unclear if it acts as a pro-drug for L-malate, has unique biological effects, or is metabolized via different pathways.

3.2 Relevance in Drug Development

The esterification of carboxylic acids is a common strategy in drug development to modify the physicochemical properties of a molecule, such as its lipophilicity, solubility, and membrane permeability. While there are no specific drug development applications cited for Malic Acid 4-Methyl Ester, related polymeric structures have shown promise. For instance, methylated derivatives of poly(β ,L-malic acid) have been investigated as nanoconjugate platforms for tumor drug delivery, leveraging their biodegradability and membrane-disrupting properties at acidic pH. [7] Copolymers based on malic acid have also been explored for creating enteric coatings for controlled drug release. [8]

The logical relationship for considering malic acid derivatives in drug delivery is outlined below.



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Caption: Rationale for using malic acid derivatives in pharmaceutical development.

Conclusion

Malic Acid 4-Methyl Ester (CAS 66178-02-7) is a naturally occurring compound with a well-defined chemical structure. However, there is a significant lack of publicly available, peer-reviewed data regarding its specific biological activities, experimental properties, and detailed protocols for its synthesis and analysis. While its parent molecule, L-malic acid, is central to metabolism, further research is required to elucidate the specific roles and potential applications of this ester derivative. Its structural relationship to polymers used in drug delivery suggests a potential area for future investigation. Researchers interested in this compound should anticipate the need for extensive in-house characterization and methods development.

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